

Chemical and Biological Profile of WH-4-023

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Compound Focus: WH-4-023

Cat. No.: S548126

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WH-4-023 is recognized in scientific research as a potent and selective small-molecule inhibitor, primarily targeting the Lck and Src tyrosine kinases [1] [2] [3].

Basic Chemical Properties

Property	Specification
CAS Number	837422-57-8 [1] [2] [4]
Molecular Formula	C ₃₂ H ₃₆ N ₆ O ₄ [1] [2] [4]
Molecular Weight	568.67 g/mol [1] [2] [4]
Physical Form	Solid, Powder [1] [2]
Purity	>98% [5] [4]
Storage	Desiccate at -20°C [1] [2]

Solubility

- DMSO:** ≥ 46.8 mg/mL (82.30 mM) [2]. Other sources note ≥ 56.9 mg/mL or 25 mg/mL (43.96 mM) [1] [4].
- Ethanol:** ≥ 2.42 mg/mL (with gentle warming and ultrasonication) [1].
- Water:** Insoluble [1].

Biological Activity & Selectivity Data

WH-4-023 exhibits high potency against its primary targets and demonstrates significant selectivity [2] [5].

Inhibitory Concentration (IC₅₀) Values

Target Kinase / Protein	IC ₅₀ Value	Citation
Lck	2 nM	[1] [2] [5]
Src	6 nM	[1] [2] [5]
SIK1 (Salt-Inducible Kinase 1)	10 nM	[1] [2]
SIK2 (Salt-Inducible Kinase 2)	22 nM	[1] [2]
SIK3 (Salt-Inducible Kinase 3)	60 nM	[1] [2]

Selectivity Notes:

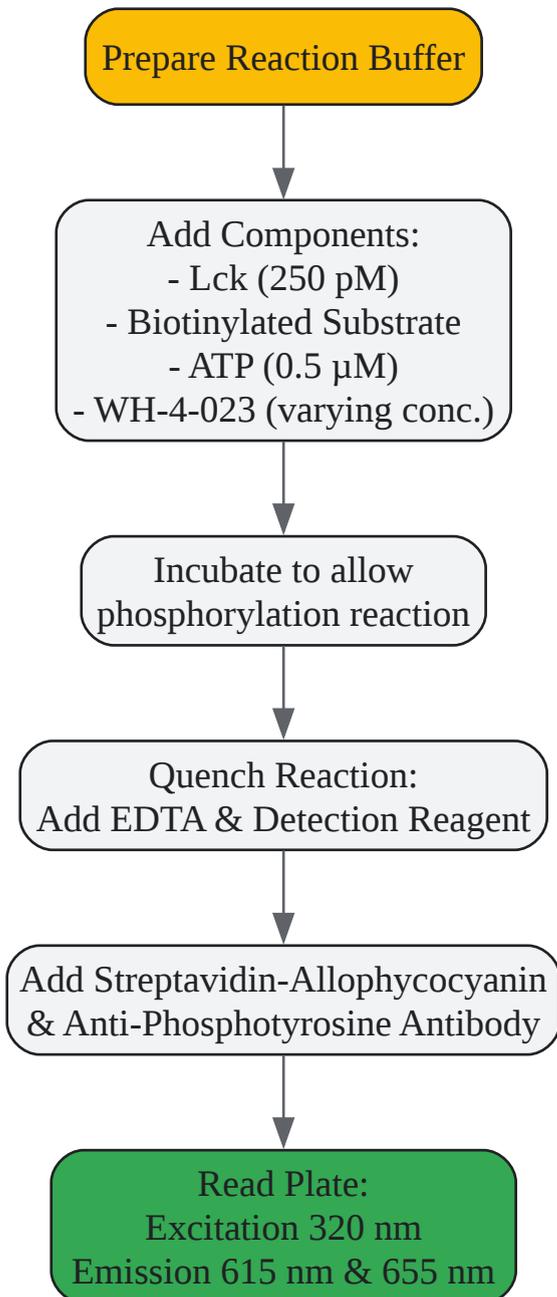
- WH-4-023** shows **>300-fold selectivity** against kinases p38 α and KDR (VEGFR2), highlighting its specificity [2] [3] [5].
- It inhibits other kinases with a threonine residue at the gatekeeper site, such as FGF receptors, Ephrin receptors, Yes, and BTK [1] [2].
- It does not inhibit other members of the AMPK-related kinase subfamily, which have a methionine or leucine at the gatekeeper site [1] [2].

Detailed Experimental Protocols

The following protocols are adapted from the cited research literature.

Kinase Assay for Lck Inhibition [1]

This section describes a Homogeneous Time-Resolved Fluorescence (HTRF) assay to determine **WH-4-023**'s activity against Lck.



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Diagram of the Lck kinase HTRF assay workflow.

- **Reaction Buffer Preparation:** 50 mM HEPES (pH 7.5), 2 mM DTT, 5 mM MnCl₂, 20 mM MgCl₂, 50 mM NaCl, 0.05% BSA [1].
- **Assay Setup:** In the buffer, combine 250 pM Lck, 1.2 μM biotinylated substrate peptide (gastrin), and 0.5 μM ATP. **WH-4-023** is added at varying concentrations to determine inhibition [1].
- **Reaction Quenching:** After incubation, stop the reaction by adding 160 μL of a detection reagent containing 50 mM Tris (pH 7.5), 3 mM EDTA, 100 mM NaCl, 0.05% BSA, and 0.1% Tween-20 [1].

- **Detection:** Add streptavidin-allophycocyanin (final concentration 0.4 µg/mL) and an anti-phosphotyrosine antibody (final concentration 0.025 nM) to the quenched reaction [1].
- **Measurement:** Read the assay plate using a fluorometer with excitation at 320 nm and emission measured at 615 nm and 655 nm. The ratio of emissions is used to calculate kinase activity [1].

Cell-Based Assay in Naive Human Pluripotent Cells [1]

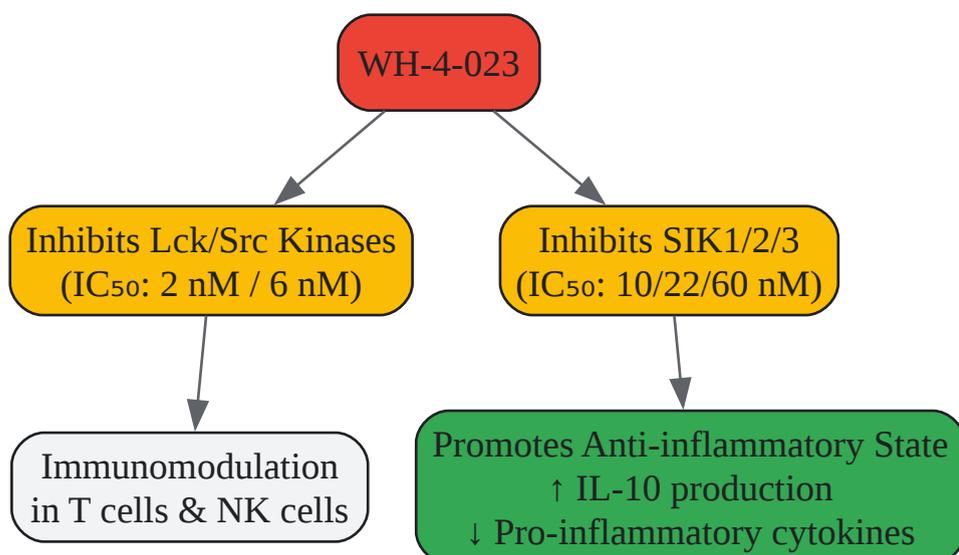
This protocol outlines the use of **WH-4-023** in maintaining naive human pluripotent stem cells.

- **Stock Solution:** Prepare a concentrated stock solution of **WH-4-023** in DMSO (e.g., 10 mM). For better solubility, warm the tube at 37°C and use brief ultrasonication [1] [2].
- **Cell Culture:** Maintain naive human pluripotent cells in their appropriate culture medium.
- **Treatment:** Add **WH-4-023** to the culture medium at a working concentration of **1 µM** [1].
- **Observation:** The addition of **WH-4-023**, in combination with other inhibitors (PD 0325901, CHIR 99021, SB 590885), supports the self-renewal of naive cells. Withdrawal of **WH-4-023** leads to changes in cell morphology and a decrease in pluripotency marker (OCT4) reporter activity [1].

Known Mechanisms & Functional Effects

WH-4-023 has a dual mechanism of action related to its two main kinase target families:

- **Lck/Src Inhibition:** Lck and Src are cytoplasmic tyrosine kinases critical for signaling in immune cells like T cells and Natural Killer (NK) cells [1] [2]. Inhibiting these kinases can modulate immune responses.
- **SIK Inhibition and Anti-inflammatory Effects:** Salt-inducible kinases (SIKs) restrict the formation of regulatory macrophages. Inhibiting SIKs with **WH-4-023** stimulates the production of the anti-inflammatory cytokine IL-10 and greatly suppresses the secretion of pro-inflammatory cytokines in response to stimuli like LPS [1] [2].



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Overview of **WH-4-023**'s primary mechanisms and downstream effects.

Practical Application Notes

- **Solution Preparation:** For higher concentrations, warm the DMSO stock solution at 37°C for 10 minutes and/or use an ultrasonic bath [1] [2].
- **Solution Stability:** Stock solutions in DMSO should be sealed and stored at -20°C or below. For best results, prepare and use solutions on the same day, though they may be stored for several months at -20°C [1] [2].
- **Handling:** Before opening, allow the vial to reach room temperature after removing it from the freezer to prevent condensation [2].

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References

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5. Tocris Bioscience WH - 4 - 023 10mg:Enzymes and... | Fisher Scientific [fishersci.com]

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